

Application Notes: Cell-Based Assays for Testing BMS-1166 Efficacy

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Compound of Interest

Compound Name: *LIMK1 inhibitor BMS-4*

Cat. No.: *B2707072*

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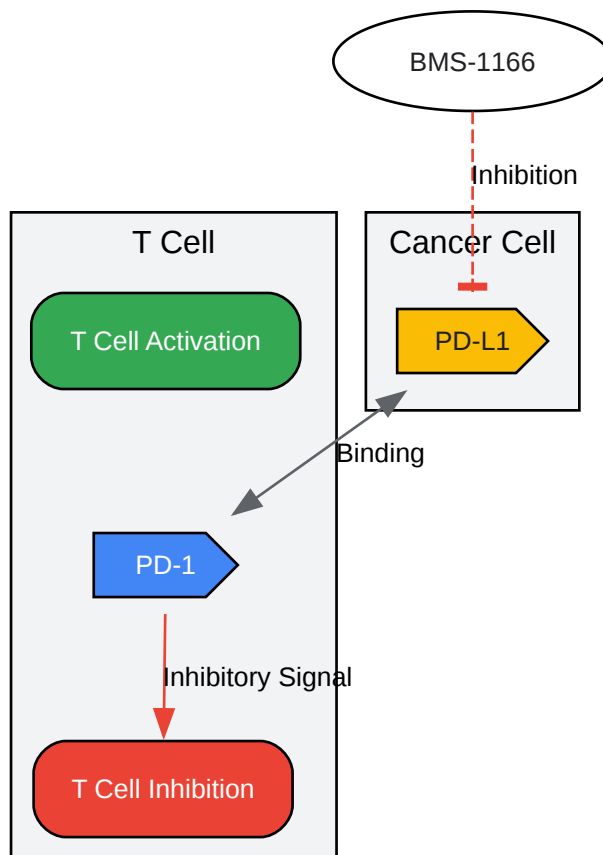
Introduction

BMS-1166 is a small-molecule inhibitor of Programmed Death-Ligand 1 (PD-L1).[1] In the tumor microenvironment, cancer cells can express PD-L1, which binds to the Programmed Death-1 (PD-1) receptor on activated T cells. This interaction delivers an inhibitory signal to the T cell, leading to immune suppression and allowing the tumor to evade immune surveillance.[1] BMS-1166 acts by blocking the PD-1/PD-L1 interaction, thereby restoring T cell activity against cancer cells.[1] These application notes provide detailed protocols for cell-based assays to evaluate the efficacy of BMS-1166 in restoring anti-tumor immune responses.

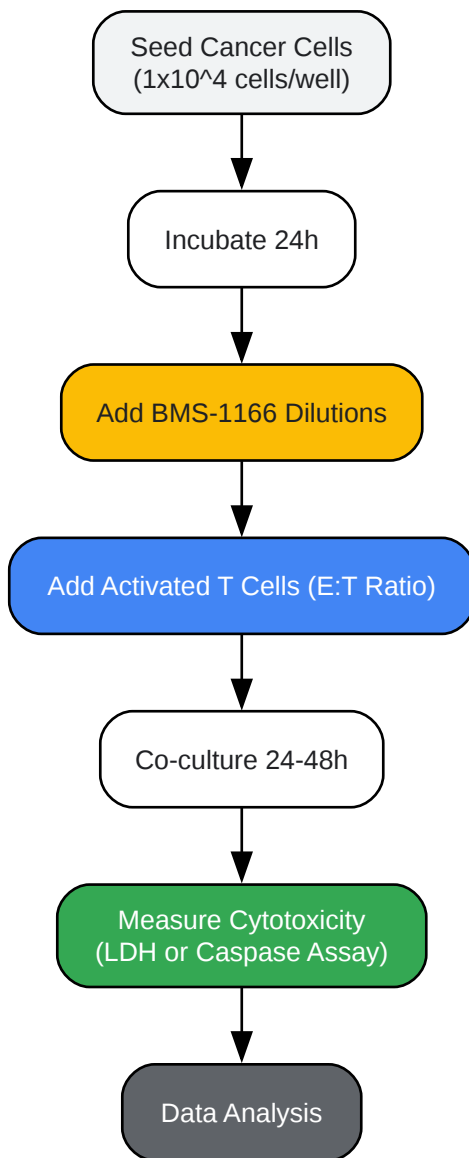
Mechanism of Action

BMS-1166 is a potent and selective inhibitor of the PD-L1 protein. By binding to PD-L1, it sterically hinders the interaction with its receptor, PD-1. This disruption of the PD-1/PD-L1 signaling axis alleviates the suppression of T-cell function, leading to enhanced cytokine production, proliferation, and cytotoxic activity of T cells directed against tumor cells.

PD-1/PD-L1 Signaling Pathway and BMS-1166 Inhibition



T-Cell Mediated Tumor Cell Killing Assay Workflow



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References

- 1. Targeted Delivery of BMS-1166 for Enhanced Breast Cancer Immunotherapy - PMC [pmc.ncbi.nlm.nih.gov]
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